

Technical Guide: Chemical Properties & Applications of Piperidine-3-sulfonyl fluoride Hydrochloride

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Compound of Interest

Compound Name: Piperidine-3-sulfonyl fluoride hydrochloride

CAS No.: 2126179-10-8

Cat. No.: B2479485

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Executive Summary

Piperidine-3-sulfonyl fluoride hydrochloride (CAS: 1936486-65-5 for free base analog context) represents a high-value "SuFExable" building block. Unlike traditional electrophiles (e.g., acrylamides) that target cysteine, this compound utilizes the Sulfur-Fluoride Exchange (SuFEx) mechanism to target a broader range of nucleophiles, including Tyrosine, Serine, and Lysine.^{[1][2]}

Its core value lies in its "Goldilocks" reactivity: the aliphatic sulfonyl fluoride moiety is kinetically stable in aqueous physiological buffer (pH 7.4) but becomes highly reactive upon specific protein binding, making it an ideal candidate for Fragment-Based Drug Discovery (FBDD) and Covalent Probe Design.

Chemical Identity & Physicochemical Profile^{[3][4][5]}

Property	Data / Description
Chemical Name	Piperidine-3-sulfonyl fluoride hydrochloride
Structure	A piperidine ring with a sulfonyl fluoride (-SO ₂ F) group at the C3 position. [3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C ₅ H ₁₀ FNO ₂ S [7] [10] [11] · HCl
Molecular Weight	~203.66 g/mol (Salt); 167.20 g/mol (Free Base)
Physical State	White to off-white crystalline solid (Hygroscopic)
Solubility	High in water, DMSO, Methanol (due to HCl salt form).
Acidity (pKa)	Piperidine Nitrogen: ~10–11 (Protonated in salt form).
Stability	Hydrolysis: High stability at pH 7.4 (Half-life > 24h). Thermal: Stable up to >100°C (unlike sulfonyl chlorides).

Structural Significance

- **Piperidine Scaffold:** A privileged pharmacophore found in numerous FDA-approved drugs (e.g., Donepezil, Ritalin). It provides solubility and defined 3D vectors for binding.
- **Sulfonyl Fluoride (-SO₂F):** A bioisostere of the sulfonyl chloride but with vastly superior metabolic stability. It acts as a "sleeping beauty" warhead—inert until activated by the local environment of a protein pocket.

Mechanistic Reactivity: The SuFEx Paradigm

The defining feature of this compound is its ability to undergo Sulfur(VI)-Fluoride Exchange (SuFEx).[\[2\]](#) Unlike S_N2 reactions of alkyl halides, SuFEx at the sulfur center is heterolytic and driven by the unique stability of the fluoride leaving group.[\[12\]](#)

Mechanism of Action

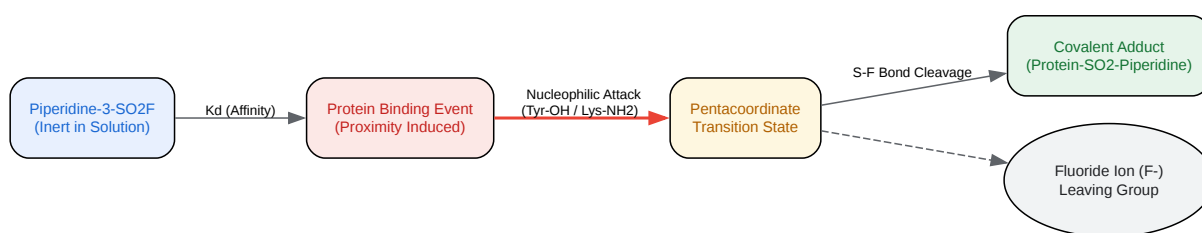
The reaction does not proceed via a radical mechanism. Instead, it follows a concerted substitution pathway where the fluoride ion is displaced by a nucleophile (Nu^-).

Key Reactivity Factors:

- **Proton Stabilization:** In aqueous media, the departing fluoride ion is stabilized by hydrogen bonding (H-F interactions), often assisted by the protein environment.
- **Transition State:** The sulfur atom expands its coordination to a pentacoordinate transition state before expelling fluoride.
- **Selectivity:** It shows a preference for Tyrosine (Tyr) and Lysine (Lys) residues, expanding the "druggable" cysteinome to the "tyrosinome."

Visualization: SuFEx Activation Pathway

The following diagram illustrates the activation of the sulfonyl fluoride warhead by a Tyrosine residue within a protein binding pocket.



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Figure 1: The SuFEx ligation mechanism. The warhead remains inert until specific binding brings a nucleophile into proximity, triggering the release of fluoride.

Experimental Protocols

Storage and Handling (Self-Validating Protocol)

- **Storage:** Store at -20°C under inert atmosphere (Argon/Nitrogen). The HCl salt is hygroscopic; moisture absorption can lead to slow hydrolysis to the sulfonic acid.
- **Validation:** Before use, dissolve a small aliquot in DMSO-d6. A ^{19}F NMR scan should show a distinct singlet around +60 to +65 ppm (relative to CFCl_3). The appearance of a fluoride ion peak (-120 ppm) indicates degradation.

Covalent Fragment Screening Workflow

This protocol describes how to use Piperidine-3-sulfonyl fluoride HCl to identify novel binding sites.

Reagents:

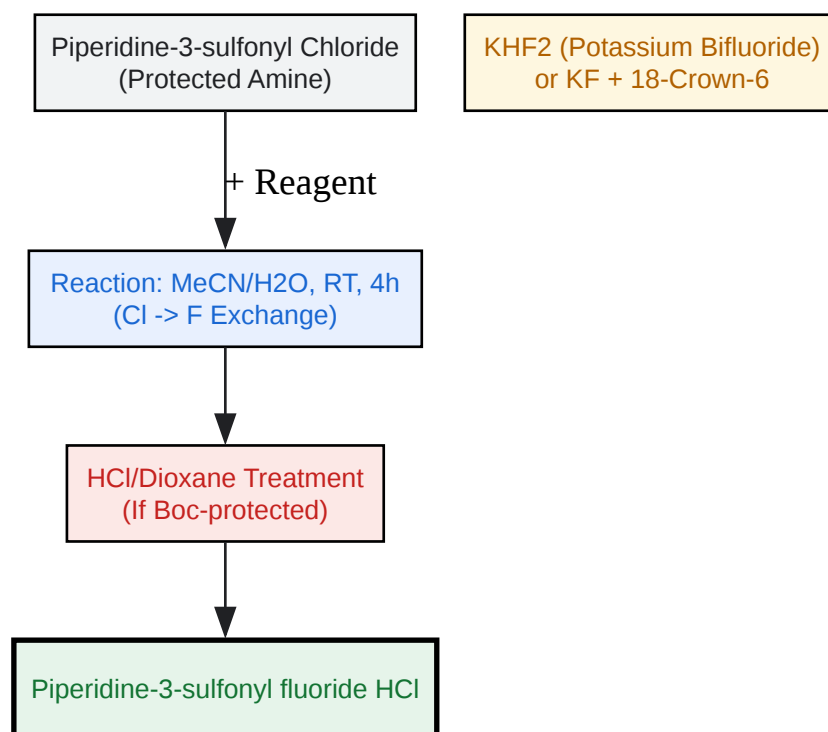
- Target Protein (10 μM in HEPES pH 7.4).
- Compound Stock (100 mM in DMSO).
- LC-MS/MS system.

Step-by-Step Methodology:

- **Incubation:** Dilute the compound to 100 μM (10x excess) into the protein solution. Incubate at 37°C for 4-24 hours.
 - **Why:** Aliphatic sulfonyl fluorides react slower than aromatic ones; extended incubation ensures capture of slow-reacting nucleophiles.
- **Quenching:** Add 1% Formic Acid to stop the reaction and denature the protein.
- **Analysis (Intact Mass):** Inject onto LC-MS.
 - **Success Criteria:** Look for a mass shift of +147.19 Da (Molecular weight of piperidine-sulfonyl fragment minus Fluoride).
- **Peptide Mapping:** Digest the labeled protein with Trypsin and analyze via MS/MS to identify the exact modified residue (Tyr, Lys, Ser).

Synthesis of Sulfonyl Fluorides (General Route)

If the specific HCl salt is unavailable, it can be synthesized from the corresponding sulfonyl chloride.



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Figure 2: Synthetic route for converting sulfonyl chlorides to fluorides using bifluoride activation, followed by salt formation.

Applications in Drug Discovery[1][2][10][14][15] Fragment-Based Drug Discovery (FBDD)

Piperidine-3-sulfonyl fluoride serves as a "fully functionalized fragment."

- Solubility: The piperidine amine allows for rapid diversification via amide coupling or reductive amination after a hit is identified.
- Vector Exploration: The 3-position geometry probes specific sub-pockets that 4-substituted piperidines cannot reach.

Chemical Biology Probes

Researchers use this compound to map the "ligandable" proteome. By attaching a biotin linker to the piperidine nitrogen, the molecule becomes a pull-down probe to enrich proteins that have reactive pockets capable of accommodating the piperidine ring.

Safety & Toxicology

Hazard Classification: Acute Toxic (Oral), Skin/Eye Irritant.[13] Specific Risk: Hydrolysis releases Fluoride ions (F^-) and Hydrochloric acid (HCl).

- Handling: Always use in a fume hood. Wear nitrile gloves.
- Disposal: Do not mix with strong acids. Dispose of as halogenated organic waste.
- First Aid: In case of skin contact, wash with Calcium Gluconate gel if available (standard HF protocol), or copious water.

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